

3-tert-Butylisoxazol-5-amine CAS number and physical constants

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Compound of Interest

Compound Name: **3-tert-Butylisoxazol-5-amine**

Cat. No.: **B1332903**

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An In-depth Technical Guide to **3-tert-Butylisoxazol-5-amine**

This technical guide provides a comprehensive overview of **3-tert-Butylisoxazol-5-amine** (CAS Number: 59669-59-9), a key chemical intermediate in the pharmaceutical and agrochemical industries. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Chemical Identity and Physical Properties

3-tert-Butylisoxazol-5-amine is a heterocyclic compound featuring an isoxazole ring substituted with a tert-butyl group at the 3-position and an amine group at the 5-position. Its chemical structure lends it to be a valuable building block in organic synthesis.[\[1\]](#)[\[2\]](#)

Table 1: Chemical Identifiers for **3-tert-Butylisoxazol-5-amine**

Identifier	Value
CAS Number	59669-59-9[3][4]
Molecular Formula	C ₇ H ₁₂ N ₂ O[3]
Molecular Weight	140.18 g/mol [5]
IUPAC Name	3-tert-butyl-1,2-oxazol-5-amine[6]
Synonyms	5-Amino-3-tert-butylisoxazole, 3-tert-Butyl-5-aminoisoxazole[3][7]

Table 2: Physical and Chemical Constants of **3-tert-Butylisoxazol-5-amine**

Property	Value
Appearance	Powder[3]
Boiling Point	248.1 ± 28.0 °C (Predicted)[3][5]
Density	1.042 ± 0.06 g/cm ³ (Predicted)[3][5]
Flash Point	103.9 °C[6]
pKa	-0.31 ± 0.50 (Predicted)[5]
Storage Conditions	Room temperature, keep in a dark place, under an inert atmosphere[3]

Synthesis and Experimental Protocols

The synthesis of **3-tert-Butylisoxazol-5-amine** is well-documented. A common and efficient method involves the cyclization of a nitrile precursor with hydroxylamine.

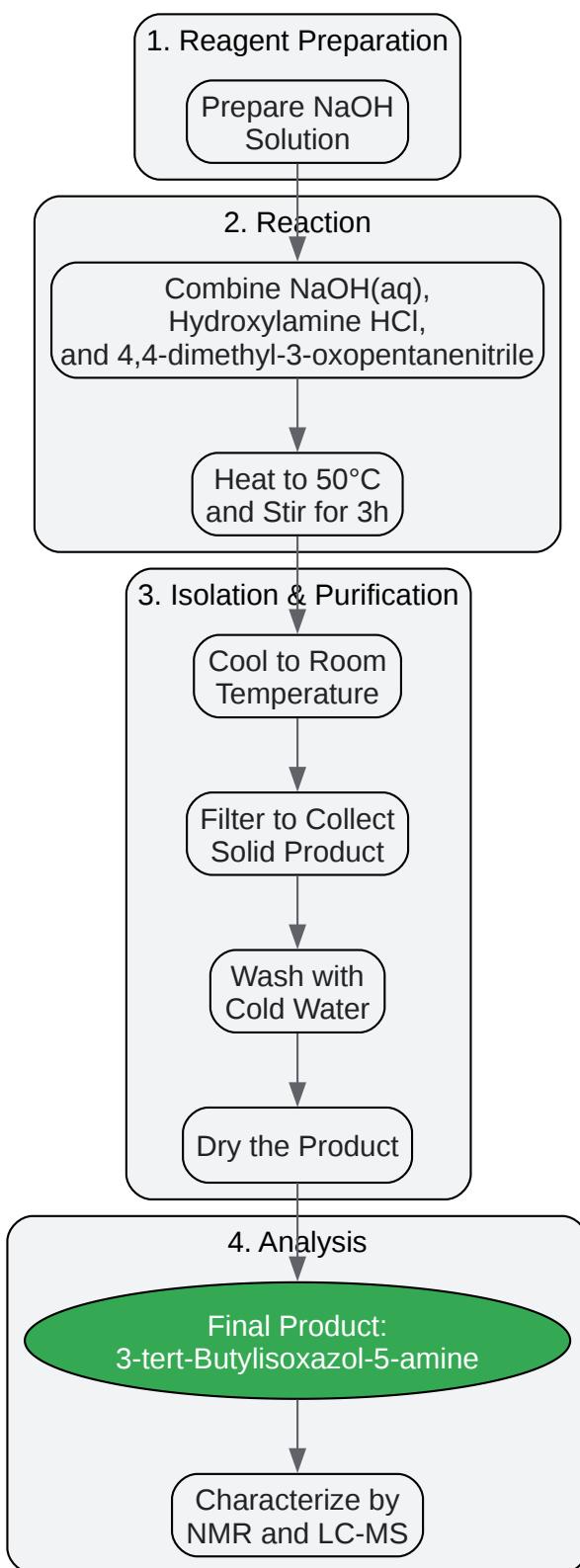
General Synthesis Protocol

A widely used laboratory-scale synthesis proceeds as follows:

- Preparation of Reagents: A solution of sodium hydroxide is prepared by dissolving 40.00 g (1 mol) in 200 mL of water.

- Reaction Mixture: To the sodium hydroxide solution, hydroxylamine hydrochloride (24.00 g, 346 mmol) and 4,4-dimethyl-3-oxopentanenitrile (40.00 g, 320 mmol) are added sequentially.
- Reaction Conditions: The resulting mixture is heated to 50°C and stirred at this temperature for 3 hours.
- Isolation: After the reaction is complete, the mixture is cooled to room temperature, allowing for the precipitation of the product as a white crystalline solid.
- Purification: The solid is collected by filtration, washed several times with cold water, and then dried.
- Yield and Characterization: This protocol yields the target compound, **3-tert-Butylisoxazol-5-amine**, as a white crystalline solid (34 g, 76% yield). The product is typically characterized by ¹H NMR and LC-MS to confirm its identity and purity.[\[7\]](#)

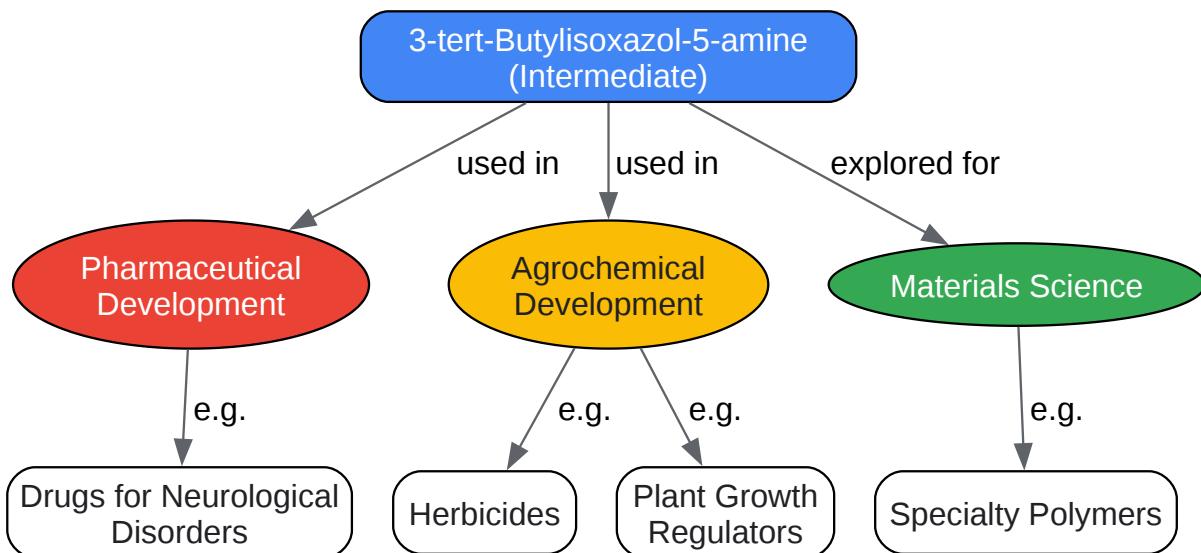
The following diagram illustrates the workflow for this synthesis protocol.

[Click to download full resolution via product page](#)**Workflow for the synthesis of 3-tert-Butylisoxazol-5-amine.**

Applications and Logical Relationships

3-tert-Butylisoxazol-5-amine is not typically used as an end-product but serves as a crucial intermediate in the synthesis of more complex molecules. Its primary applications are in the development of new pharmaceuticals and agrochemicals.[\[1\]](#)[\[2\]](#) The presence of a reactive amine group and the stable isoxazole core make it a versatile scaffold for building diverse chemical libraries.[\[2\]](#)

The diagram below outlines the logical relationship of **3-tert-Butylisoxazol-5-amine** as a central intermediate leading to various fields of application.



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Applications of **3-tert-Butylisoxazol-5-amine** as a chemical intermediate.

While specific signaling pathways for this intermediate are not its primary area of study, it is a component of more complex, biologically active molecules. For instance, isoxazole derivatives are known to be part of compounds targeting various enzymes and receptors. The related isomer, 5-tert-butylisoxazol-3-amine, is a known component in potent FMS-like tyrosine kinase-3 (FLT3) inhibitors, highlighting the therapeutic potential of the isoxazole scaffold in kinase inhibition for cancer therapy.[\[8\]](#) Further research may elucidate direct biological roles for **3-tert-Butylisoxazol-5-amine** or its immediate derivatives.

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